

# Technical Support Center: Safe Disposal of 4-(Bromomethyl)-3-fluorobenzonitrile Waste

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## Compound of Interest

Compound Name: 4-(Bromomethyl)-3-fluorobenzonitrile

Cat. No.: B012288

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Prepared by the Senior Application Scientist Team

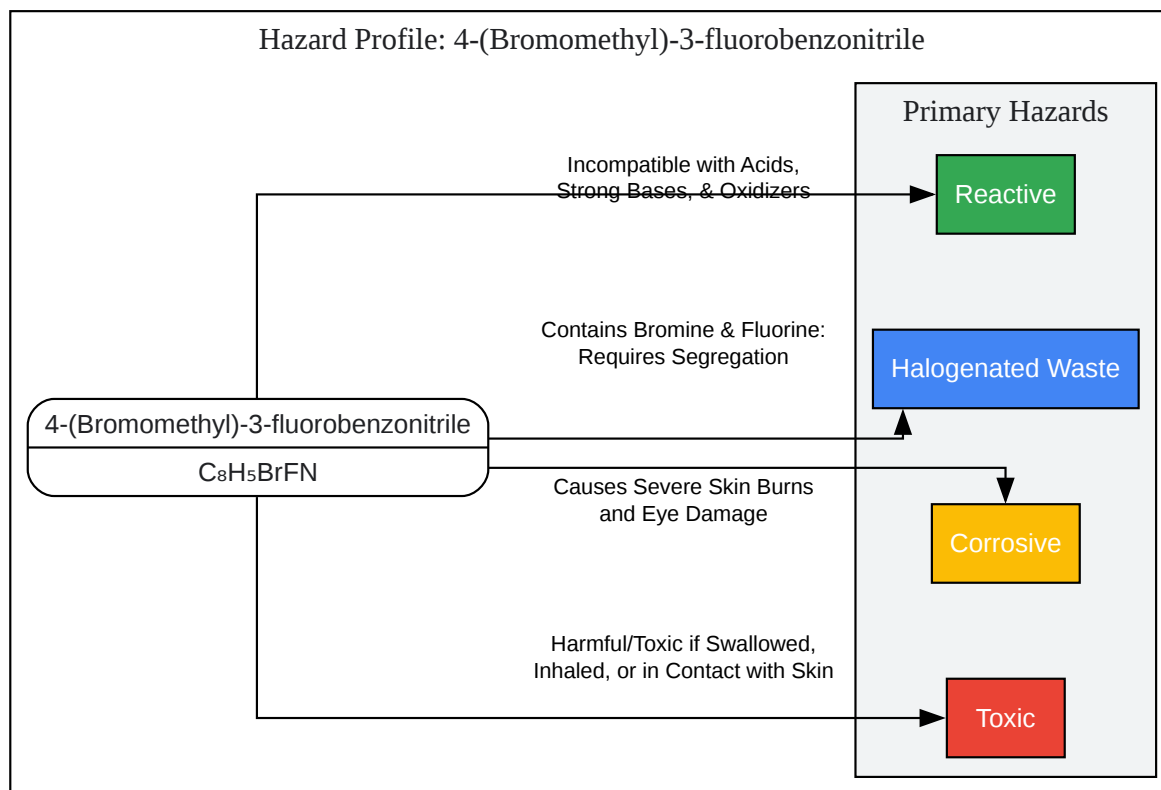
This guide provides comprehensive troubleshooting, frequently asked questions (FAQs), and detailed protocols for the safe handling and disposal of waste containing **4-(Bromomethyl)-3-fluorobenzonitrile** (CAS No. 105942-09-4). This material is a versatile but hazardous reagent used in pharmaceutical development, particularly in the synthesis of anti-cancer agents and other bioactive compounds.<sup>[1]</sup> Adherence to proper disposal protocols is critical to ensure personnel safety and environmental compliance.

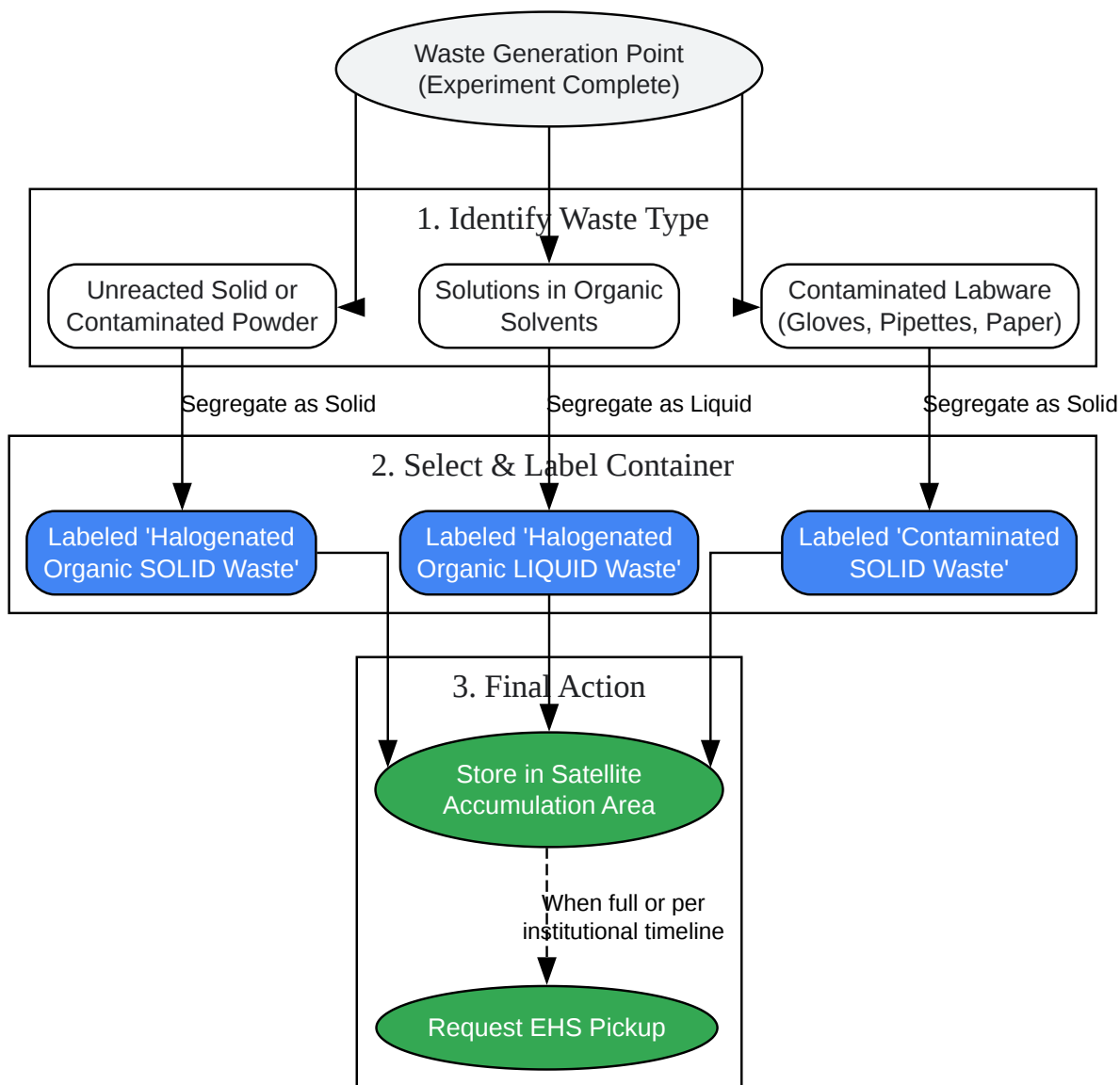
## Part 1: Immediate Hazard Assessment & Key Safety Data

Before handling any waste, it is imperative to understand the inherent risks associated with **4-(Bromomethyl)-3-fluorobenzonitrile**. Mismanagement of this substance can lead to severe health consequences and dangerous chemical reactions.

### Hazard Identification Diagram

The diagram below illustrates the primary hazards associated with the molecular structure of **4-(Bromomethyl)-3-fluorobenzonitrile**.





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## References

- 1. chemimpex.com [chemimpex.com]
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